

Preparing A 419259 Trihydrochloride Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: A 419259 trihydrochloride

Cat. No.: B10762261

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Introduction

A 419259 trihydrochloride is a potent and selective second-generation pyrrolopyrimidine inhibitor of the Src family of non-receptor tyrosine kinases (SFKs).[1] It demonstrates significant inhibitory activity against key SFKs including Src, Lck, Lyn, and Hck, playing a critical role in modulating cellular signaling pathways involved in proliferation, differentiation, survival, and motility.[1][2][3][4] This document provides detailed protocols for the preparation, storage, and handling of **A 419259 trihydrochloride** stock solutions to ensure experimental reproducibility and integrity.

Physicochemical and Biological Properties

A summary of the key properties of **A 419259 trihydrochloride** is presented below.

Property	Value	Reference
Synonyms	RK-20449 trihydrochloride	[2]
Molecular Formula	C ₂₉ H ₃₄ N ₆ O · 3HCl	[2][5]
Molecular Weight	592.01 g/mol	[3][5]
CAS Number	1435934-25-0	[2][3][5]
Appearance	Crystalline solid; white to beige powder	[2][6]
Purity	≥95-98% (by HPLC)	[2][3][5][6]

Inhibitory Activity

A 419259 trihydrochloride exhibits potent inhibition of several Src family kinases.

Kinase Target	IC ₅₀ (nM)	Reference
Hck	0.43	[3][5]
Lck	<3	[1][7]
Lyn	<3	[1][7]
Src	9	[1][7]
c-Abl	3000	[2]
PKC	>33,000	[2]

Solubility Data

The solubility of **A 419259 trihydrochloride** in common laboratory solvents is crucial for preparing accurate stock solutions.

Solvent	Maximum Concentration	Notes	Reference
Water	100 mM (59.2 mg/mL)	Clear solution	[3][5]
DMSO	20 mM (11.84 mg/mL)	May require ultrasonic and warming. Use newly opened, anhydrous DMSO as it is hygroscopic.	[3][5][8]
Methanol	1.4 mg/mL	-	[2]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **A 419259 trihydrochloride** in dimethyl sulfoxide (DMSO).

Materials:

- **A 419259 trihydrochloride** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile, amber microcentrifuge tubes
- Calibrated precision balance
- Vortex mixer and/or sonicator

Procedure:

- **Equilibrate to Room Temperature:** Before opening, allow the vial of **A 419259 trihydrochloride** powder to equilibrate to room temperature for at least 20-30 minutes. This prevents the condensation of moisture, which can affect compound stability and solubility.[9]

- **Weigh the Compound:** Accurately weigh the desired amount of powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 5.92 mg of **A 419259 trihydrochloride** (Molecular Weight = 592.01 g/mol).
- **Dissolve in DMSO:** Add the appropriate volume of anhydrous DMSO to the powder. For a 10 mM solution with 5.92 mg of the compound, add 1 mL of DMSO.
- **Ensure Complete Dissolution:** Tightly cap the vial and vortex thoroughly. If necessary, use a sonicator or gentle warming (not exceeding 50°C) to ensure the compound is completely dissolved.^[10] Visually inspect the solution for any undissolved particulates.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This minimizes freeze-thaw cycles and protects the compound from light.^{[9][10]}
- **Storage:** Store the DMSO stock solution aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[7]

Preparation of Working Solutions

For cell-based assays, the high-concentration DMSO stock solution must be diluted to the final working concentration in the appropriate aqueous buffer or cell culture medium.

Important Considerations:

- **Precipitation:** **A 419259 trihydrochloride**, like many small molecules dissolved in DMSO, may precipitate when diluted into aqueous solutions. To mitigate this, it is recommended to perform serial dilutions in your aqueous buffer or medium.^[11]
- **DMSO Toxicity:** The final concentration of DMSO in cell culture should be kept low, typically below 0.5%, to avoid cytotoxic effects. It is crucial to include a vehicle control (medium with the same final DMSO concentration) in all experiments.^[12]

Example Dilution for a 10 µM Working Solution:

- Thaw a single-use aliquot of the 10 mM **A 419259 trihydrochloride** DMSO stock solution.

- Prepare an intermediate dilution by adding 1 μL of the 10 mM stock solution to 99 μL of cell culture medium. This results in a 100 μM intermediate solution with 1% DMSO.
- Add 100 μL of this 100 μM intermediate solution to 900 μL of cell culture medium to achieve a final concentration of 10 μM . The final DMSO concentration will be 0.1%.
- Prepare working solutions fresh for each experiment and use them immediately for best results.

Stability and Storage Recommendations

Proper storage is critical to maintain the integrity of **A 419259 trihydrochloride**.

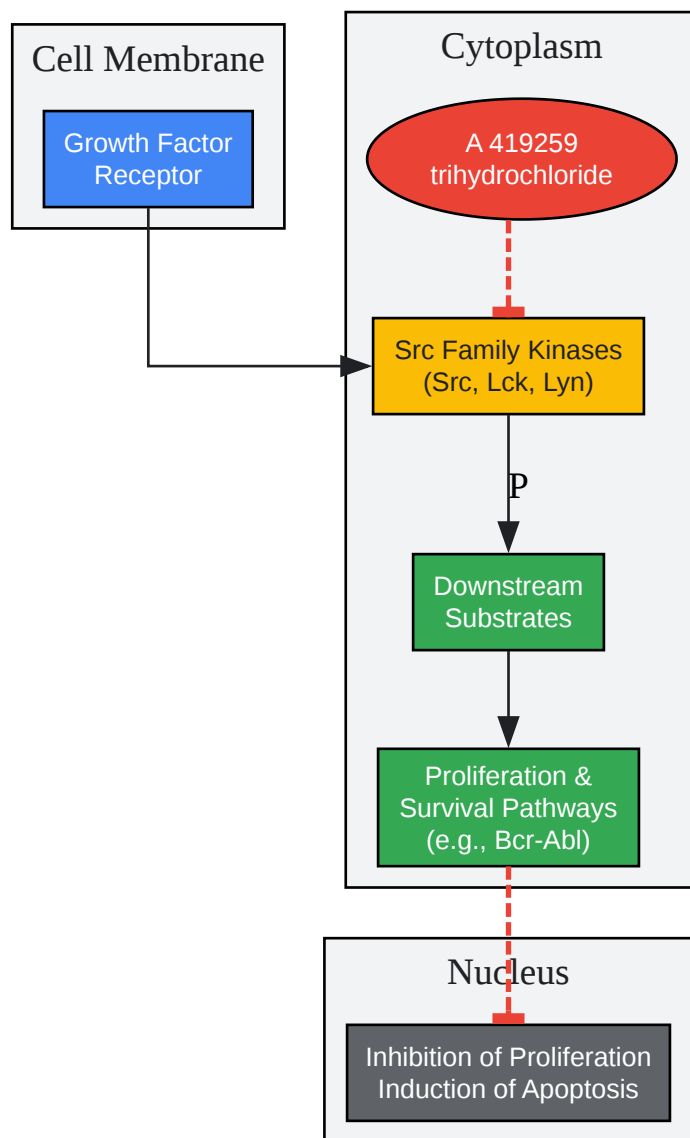
Form	Storage Temperature	Duration	Conditions	Reference
Solid (Powder)	-20°C	≥ 4 years	Desiccate to prevent hydration.	[2][13]
DMSO Stock Solution	-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.	[7]
DMSO Stock Solution	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.	[7]
Aqueous Solutions	N/A	Unstable	Prepare fresh for each use.	[13]

Visualizing the Mechanism of Action

A 419259 Trihydrochloride Inhibition of Src Family Kinase Signaling

A 419259 trihydrochloride acts as an ATP-competitive inhibitor of Src family kinases. By blocking the kinase activity of proteins like Src, Lck, and Lyn, it prevents the phosphorylation of

downstream substrates, thereby inhibiting signaling pathways that promote cell proliferation and survival, and can lead to the induction of apoptosis.[1][14]

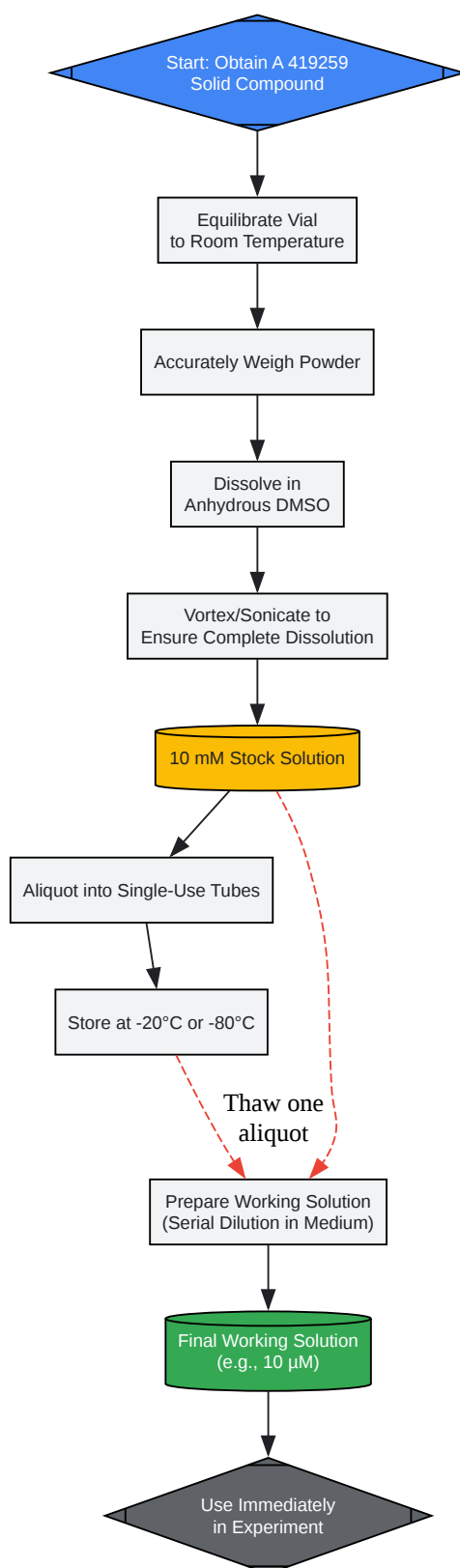


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Caption: A 419259 inhibits Src family kinases, blocking downstream signaling.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the general workflow for preparing **A 419259 trihydrochloride** stock and working solutions.



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Caption: Workflow for preparing **A 419259 trihydrochloride** solutions.

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